

Solubility profile of (2-Amino-2-oxoethyl) 4-hydroxybenzoate in different solvents.

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Compound of Interest

Compound Name: (2-Amino-2-oxoethyl) 4-hydroxybenzoate

Cat. No.: B351696

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Solubility Profile of (2-Amino-2-oxoethyl) 4-hydroxybenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the methodologies used to determine the solubility profile of a given compound, with a specific focus on **(2-Amino-2-oxoethyl) 4-hydroxybenzoate**. Due to the limited availability of public data on **(2-Amino-2-oxoethyl) 4-hydroxybenzoate**, this document outlines a robust experimental framework for solubility determination and presents a case study using solubility data from the closely related compound, 4-hydroxybenzoic acid, to illustrate data presentation. This guide is intended to equip researchers with the necessary protocols and conceptual understanding to conduct their own solubility assessments.

Introduction

Solubility is a critical physicochemical property in the field of drug discovery and development. It significantly influences a compound's absorption, distribution, metabolism, and excretion (ADME) profile, and ultimately, its bioavailability and therapeutic efficacy. Understanding the

solubility of a new chemical entity (NCE) like **(2-Amino-2-oxoethyl) 4-hydroxybenzoate** in various solvents is a fundamental step in its pre-formulation and formulation development.

This guide details the standardized experimental protocols for solubility determination, provides a structured approach to data presentation, and includes a visual representation of the experimental workflow.

Experimental Protocols for Solubility Determination

The "shake-flask" method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.^{[1][2]} The following protocol is a generalized procedure that can be adapted for the analysis of **(2-Amino-2-oxoethyl) 4-hydroxybenzoate**.

Materials and Equipment

- **(2-Amino-2-oxoethyl) 4-hydroxybenzoate** (or test compound)
- Selected solvents (e.g., Water, Ethanol, Methanol, Acetone, Ethyl Acetate)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- pH meter

Procedure: Shake-Flask Method

- Preparation of Saturated Solutions:

- Add an excess amount of the test compound to a vial containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure saturation.
- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to a specific temperature (e.g., 25°C or 37°C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.[3]
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
 - To completely separate the solid from the liquid phase, centrifuge the samples at a high speed.[2]
- Sample Collection and Preparation:
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
 - Dilute the filtered solution with a suitable solvent to a concentration within the analytical instrument's linear range.
- Quantification:
 - Analyze the concentration of the compound in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of the compound to accurately determine the concentration in the test samples.

- Data Analysis:
 - Calculate the solubility of the compound in the solvent by taking into account the dilution factor. The results are typically expressed in units such as mg/mL or mol/L.

Data Presentation: A Case Study with 4-Hydroxybenzoic Acid

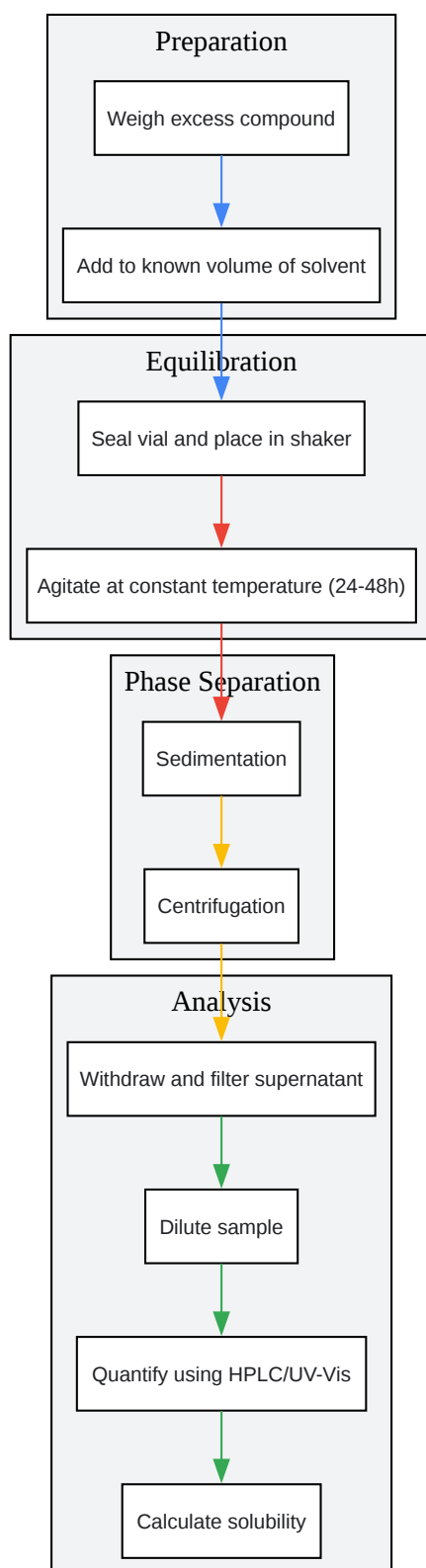
As quantitative solubility data for **(2-Amino-2-oxoethyl) 4-hydroxybenzoate** is not readily available, the following table summarizes the solubility of the structurally related compound, 4-hydroxybenzoic acid, in various solvents. This serves as an illustrative example of how to present solubility data in a clear and structured format.

Disclaimer: The following data is for 4-hydroxybenzoic acid and should be used for illustrative purposes only. The solubility of **(2-Amino-2-oxoethyl) 4-hydroxybenzoate** may differ significantly.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Water	25	0.5	[4]
Ethanol	67	38.75 (in 100g of solution)	[5]
Acetone	-	Soluble	[4]
Diethyl Ether	-	Soluble	[1]
Chloroform	-	Slightly Soluble	[4]
Carbon Disulfide	-	Insoluble	[1]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.



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Caption: Workflow for Solubility Determination via Shake-Flask Method.

Conclusion

While specific solubility data for **(2-Amino-2-oxoethyl) 4-hydroxybenzoate** remains to be experimentally determined, this guide provides the necessary framework for researchers to conduct a thorough solubility assessment. The detailed experimental protocol for the shake-flask method, along with the illustrative data presentation and workflow visualization, serves as a valuable resource for drug development professionals. Accurate and comprehensive solubility profiling is an indispensable component of the pre-formulation studies that pave the way for successful drug candidate selection and formulation design.

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